

How to Locate Taranabant DDI Information

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Compound Focus: Taranabant

CAS No.: 701977-09-5

Cat. No.: S544561

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Since direct information is unavailable, here are targeted strategies to find the required data:

- **Search Regulatory Archives:** **Taranabant** (MK-0364) was developed by Merck & Co. and underwent clinical trials before its development was discontinued. Detailed DDI studies, if conducted, would be in **clinical trial registries** (ClinicalTrials.gov) and documents from the **U.S. FDA** or **European EMA**. Search for the compound's generic name or research code.
- **Access Scientific Publications:** Search academic databases like PubMed, Google Scholar, and Web of Science using specific queries such as "**taranabant** pharmacokinetics", "MK-0364 drug interactions", or "**taranabant** CYP450". The focus should be on **phase I clinical trials** and dedicated DDI studies.
- **Consult General DDI Frameworks:** While not specific to **taranabant**, the available search results provide a robust modern framework for designing DDI studies [1] [2]. Key considerations include:
 - A systematic review highlights the importance of DDI studies in complex scenarios, such as between hormone therapy and antiretroviral drugs [1].
 - Regulatory guidance from the FDA and EMA recommends comprehensive assessment of metabolic enzymes (CYPs) and drug transporters [2].

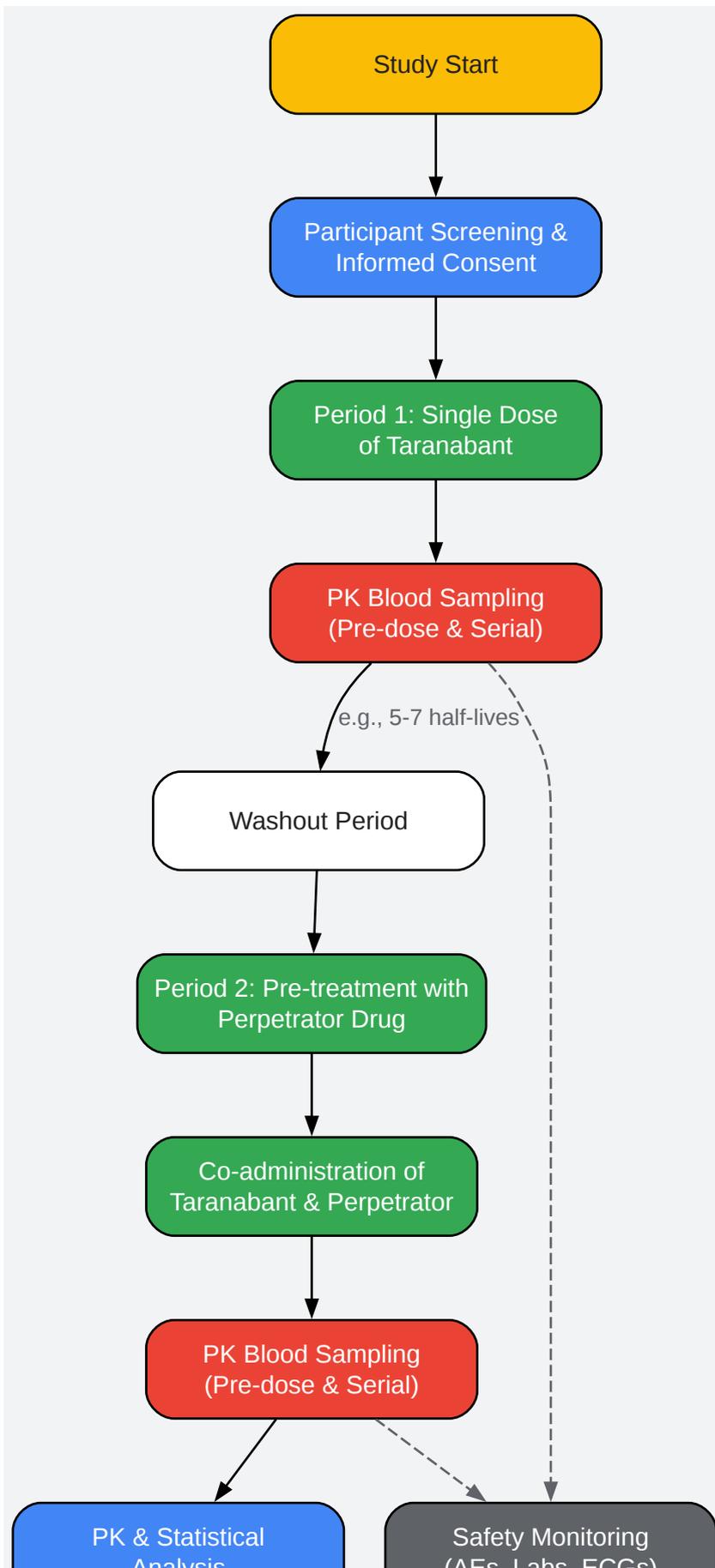
General DDI Study Protocol and Workflow

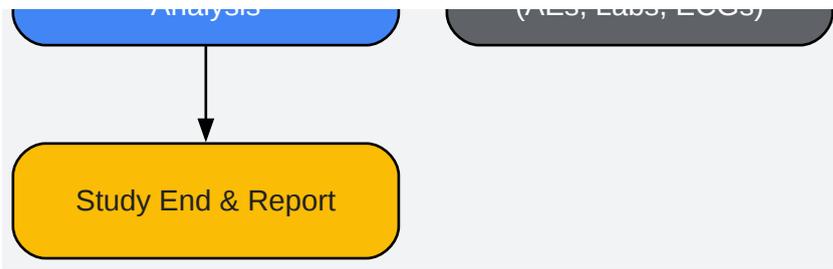
Based on current regulatory science, here is a generalized protocol for a clinical DDI study, which can be a template once **taranabant**-specific data is found. The table outlines key elements of a standard study design.

Table: Key Elements of a Clinical Drug-Drug Interaction Study Protocol

Protocol Section	Key Considerations and Descriptions
Objective	To assess the impact of a perpetrator drug (e.g., a strong CYP3A4 inhibitor) on the pharmacokinetics of taranabant (victim drug).
Trial Design	Fixed-sequence, two-period, single-center study.
Participants	Healthy adults (e.g., n=16-24); confirmed via screening.
Interventions	Period 1: Single dose of taranabant. Period 2: Pre-treatment with perpetrator drug, then co-administration of both.
Pharmacokinetic Samples	Serial blood sampling over multiple days post-dose to measure AUC, C_{max} , $t_{1/2}$.
Safety Assessment	Monitoring of adverse events, clinical labs, ECGs throughout the study.
Statistical Analysis	Geometric mean ratios (GMR) and 90% confidence intervals for AUC and C_{max} .

The following diagram visualizes the experimental workflow described in the protocol.





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References

1. A Systematic Review of Clinical Studies and Reports [pubmed.ncbi.nlm.nih.gov]
2. Drug-drug interaction studies: regulatory guidance and an ... [pubmed.ncbi.nlm.nih.gov]

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